

Essential Safety and Handling Protocol for DQP-1105

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Compound of Interest

Compound Name: *dqp-1105*

Cat. No.: *B1230525*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential guidance for the safe handling, use, and disposal of **DQP-1105**, a potent noncompetitive NMDA receptor antagonist. Given the absence of a specific Safety Data Sheet (SDS), this protocol is based on established best practices for handling potent, neuroactive research compounds. Adherence to these procedures is critical to ensure personnel safety and maintain a secure laboratory environment.

I. Personal Protective Equipment (PPE)

When handling **DQP-1105** in solid or solution form, the following minimum personal protective equipment is mandatory. A risk assessment should be conducted to determine if additional protection is required for specific procedures.

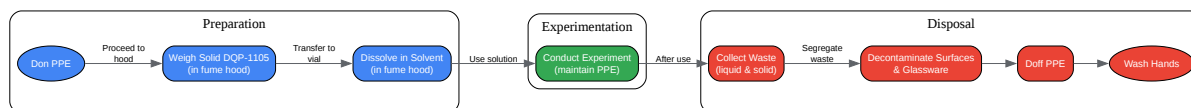
PPE Category	Minimum Requirement	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Provides a barrier against accidental skin contact. Double-gloving is recommended for potent compounds to offer additional protection in case the outer glove is compromised.
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields.	Protects eyes from splashes or aerosolized particles of the compound.
Body Protection	A fully buttoned, long-sleeved laboratory coat.	Prevents contamination of personal clothing and skin.
Respiratory Protection	A NIOSH-approved respirator may be necessary if there is a risk of aerosolization or if handling large quantities of the solid compound outside of a certified chemical fume hood.	To prevent inhalation of the compound, which could have direct neurological effects.

II. Engineering Controls

To minimize exposure, all handling of **DQP-1105**, especially the weighing of the solid form and the preparation of stock solutions, must be conducted within a certified chemical fume hood or a similar ventilated enclosure.

III. Experimental Workflow: Safe Handling and Disposal of DQP-1105

The following diagram outlines the standard operating procedure for the safe handling and disposal of **DQP-1105**.



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Figure 1. Workflow for safe handling and disposal of **DQP-1105**.

IV. Disposal Plan

All waste materials contaminated with **DQP-1105** must be disposed of as hazardous chemical waste in accordance with institutional and local regulations. This includes:

- **Solid Waste:** Contaminated gloves, bench paper, and any other solid materials. These should be collected in a designated, labeled hazardous waste bag.
- **Liquid Waste:** Unused solutions and contaminated solvents. These should be collected in a designated, labeled, sealed hazardous waste container.
- **Sharps:** Contaminated needles, syringes, and pipette tips must be disposed of in a designated sharps container for chemical waste.

Never dispose of **DQP-1105** down the drain or in the regular trash.

V. Emergency Procedures

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.

- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

In the event of a spill, evacuate the area and prevent others from entering. Wear appropriate PPE and clean the spill according to your institution's established procedures for potent compounds. If the spill is large or you are unsure how to proceed, contact your institution's Environmental Health and Safety (EHS) department.

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